

Application Notes and Protocols for CNX-774

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Compound of Interest

Compound Name: CNX-774
Cat. No.: B15577215

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Introduction

CNX-774 is a potent and irreversible inhibitor of Bruton's tyrosine kinase (BTK) with an IC₅₀ of less than 1 nM.^[1] While initially developed as a BTK inhibitor for applications in oncology and immunology, recent research has unveiled a novel mechanism of action for **CNX-774** that is independent of its effects on BTK.^{[2][3]} Specifically, **CNX-774** has been identified as an inhibitor of the equilibrative nucleoside transporter 1 (ENT1).^{[2][3]} This activity makes **CNX-774** a valuable tool for studying and overcoming resistance to dihydroorotate dehydrogenase (DHODH) inhibitors, a class of drugs that target the de novo pyrimidine biosynthesis pathway. By blocking ENT1-mediated uptake of extracellular nucleosides, **CNX-774** effectively shuts down the pyrimidine salvage pathway, creating a synthetic lethal scenario in cancer cells treated with DHODH inhibitors like Brequinar (BQ).^{[2][4]}

These application notes provide detailed protocols for the storage, handling, and experimental use of **CNX-774**, with a focus on its application as an ENT1 inhibitor in combination with DHODH inhibitors.

Recommended Storage and Handling

Proper storage and handling of **CNX-774** are critical to maintain its stability and activity.

Storage Conditions:

Parameter	Recommendation	Source
Solid Form	Store at -20°C for long-term storage.	[5][6][7]
In Solvent	Aliquot and store at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[8]

Preparation of Stock Solutions:

CNX-774 is soluble in dimethyl sulfoxide (DMSO).^{[1][6]} It is recommended to use fresh, anhydrous DMSO to avoid solubility issues, as DMSO can absorb moisture.^[1]

Solvent	Maximum Solubility
DMSO	100 mg/mL (200.2 mM)

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Equilibrate the vial of solid **CNX-774** to room temperature before opening.
- To prepare a 10 mM stock solution, add the appropriate volume of fresh, anhydrous DMSO to the vial. For example, to 1 mg of **CNX-774** (MW: 499.50 g/mol), add 200.2 µL of DMSO.
- Vortex gently until the compound is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

Experimental Protocols

Synergistic Cell Viability Assay with CNX-774 and Brequinar

This protocol describes how to assess the synergistic effect of **CNX-774** and the DHODH inhibitor Brequinar (BQ) on the viability of cancer cells, such as the S2-013 pancreatic cancer cell line. The CellTiter-Glo® Luminescent Cell Viability Assay is used to quantify ATP levels, which is an indicator of metabolically active cells.[9][10]

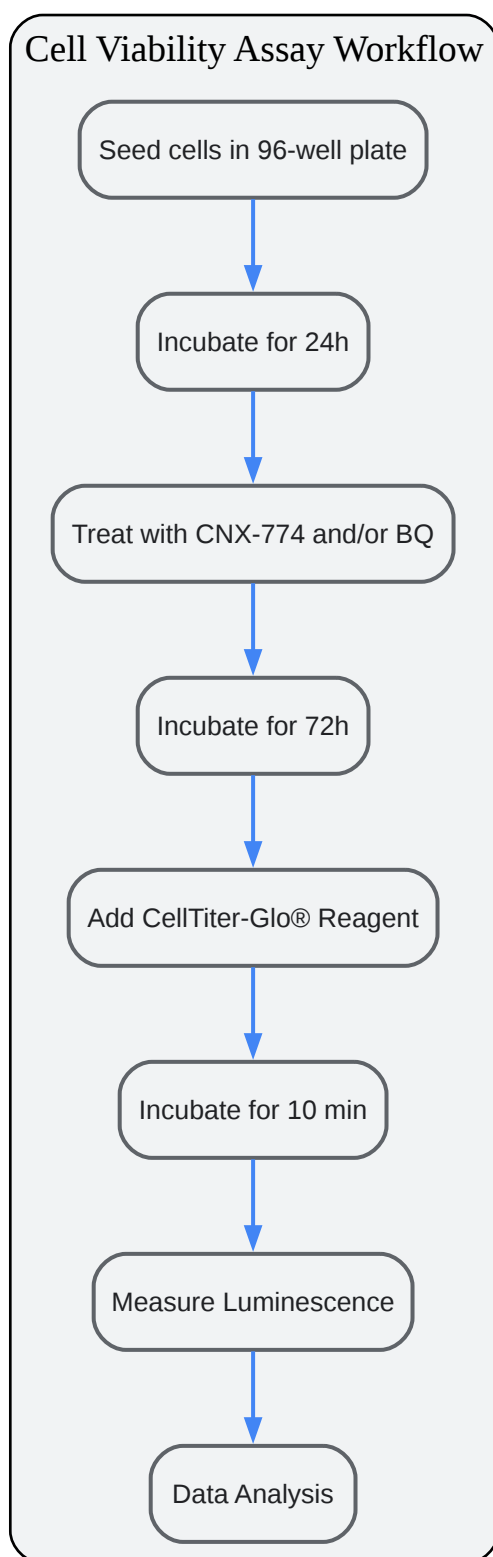
Materials:

- **CNX-774**
- Brequinar (BQ)
- Cancer cell line (e.g., S2-013)
- Complete cell culture medium
- 96-well opaque-walled plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer

Protocol:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well opaque-walled plate at a density of 2,000-5,000 cells per well in 100 µL of complete culture medium.
 - Incubate the plate at 37°C in a 5% CO₂ incubator for 24 hours to allow the cells to attach.
- Compound Treatment:

- Prepare serial dilutions of **CNX-774** and BQ in culture medium. A common concentration range to test for synergy is 0.1 μM to 10 μM for both compounds. In the original study, 2 μM of **CNX-774** and 5 μM of BQ were used.[2]
- Add the desired concentrations of **CNX-774**, BQ, or the combination of both to the wells. Include wells with vehicle control (e.g., DMSO at a final concentration of <0.1%).
- Incubate the plate at 37°C in a 5% CO₂ incubator for 72 hours.
- Cell Viability Measurement (using CellTiter-Glo®):
 - Equilibrate the 96-well plate and the CellTiter-Glo® reagent to room temperature for at least 30 minutes.[11][12]
 - Add a volume of CellTiter-Glo® reagent equal to the volume of culture medium in each well (e.g., 100 μL of reagent to 100 μL of medium).[11][12]
 - Mix the contents for 2 minutes on an orbital shaker to induce cell lysis.[11][12]
 - Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal. [11][12]
 - Measure the luminescence using a luminometer.
- Data Analysis:
 - Subtract the background luminescence (from wells with medium only).
 - Normalize the luminescence readings of the treated wells to the vehicle-treated control wells.
 - Plot the dose-response curves and calculate the IC₅₀ values. Synergy can be assessed using methods such as the Bliss additivity model or combination index (CI) calculations.



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Cell Viability Assay Workflow

LC-MS/MS Analysis of Intracellular Pyrimidine Nucleotides

This protocol provides a general workflow for the analysis of intracellular pyrimidine nucleotide levels in cells treated with **CNX-774** and Brequinar using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Materials:

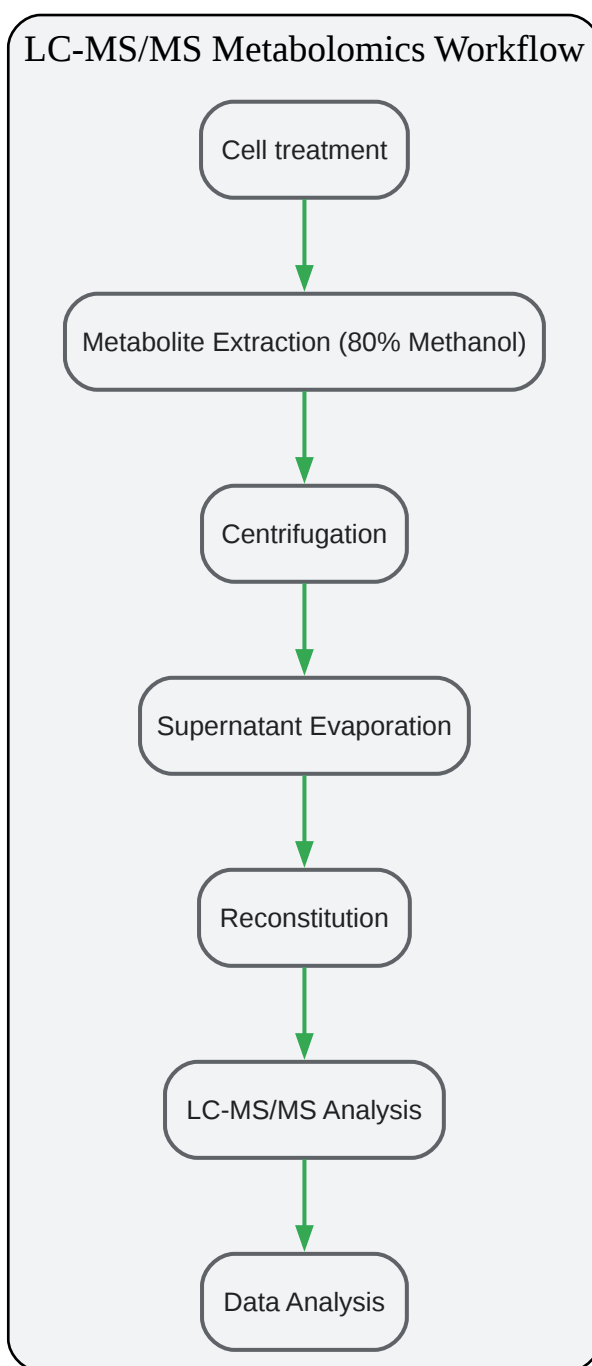
- **CNX-774**
- Brequinar (BQ)
- Cancer cell line (e.g., S2-013)
- 6-well plates
- Ice-cold 80% methanol
- Cell scraper
- Microcentrifuge tubes
- Centrifuge
- LC-MS/MS system

Protocol:

- Cell Culture and Treatment:
 - Seed cells in 6-well plates and grow to 80-90% confluency.
 - Treat the cells with vehicle, **CNX-774** (e.g., 2 μ M), BQ (e.g., 5 μ M), or the combination for the desired time (e.g., 8 hours).[\[2\]](#)
- Metabolite Extraction:

- Aspirate the culture medium and quickly wash the cells with ice-cold phosphate-buffered saline (PBS).
- Add 1 mL of ice-cold 80% methanol to each well.
- Scrape the cells and transfer the cell suspension to a microcentrifuge tube.
- Vortex the tubes and incubate at -80°C for at least 15 minutes to precipitate proteins.
- Centrifuge at maximum speed for 10 minutes at 4°C.
- Transfer the supernatant (containing the metabolites) to a new tube and evaporate to dryness using a vacuum concentrator.
- LC-MS/MS Analysis:
 - Reconstitute the dried metabolite extract in a suitable volume of LC-MS grade water or initial mobile phase.
 - Inject the sample into the LC-MS/MS system.
 - Separate the metabolites using a suitable chromatography column and gradient.
 - Detect and quantify the pyrimidine nucleotides (e.g., UMP, UDP, UTP, CTP) using multiple reaction monitoring (MRM) in negative ion mode.
- Data Analysis:
 - Integrate the peak areas for each metabolite.
 - Normalize the peak areas to an internal standard and/or cell number.
 - Compare the relative abundance of pyrimidine nucleotides between the different treatment groups.

LC-MS/MS Metabolomics Workflow



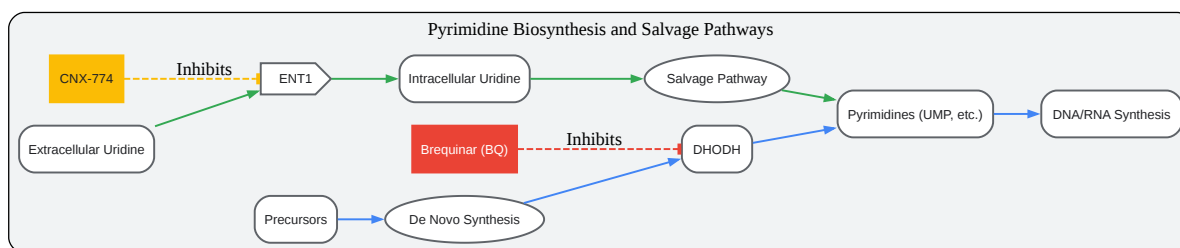
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LC-MS/MS Metabolomics Workflow

Signaling Pathway

CNX-774's efficacy in combination with DHODH inhibitors stems from its ability to block the pyrimidine salvage pathway, which cancer cells often utilize to bypass the effects of drugs targeting the de novo synthesis pathway.

The de novo pyrimidine biosynthesis pathway synthesizes pyrimidine nucleotides from simple precursors. DHODH is a key enzyme in this pathway, and its inhibition by drugs like Brequinar depletes the intracellular pool of pyrimidines, leading to cell cycle arrest and apoptosis. However, some cancer cells can circumvent this by importing extracellular nucleosides, such as uridine, through transporters like ENT1. These imported nucleosides are then converted into nucleotides via the salvage pathway. **CNX-774** blocks ENT1, thereby preventing the uptake of these nucleosides and re-sensitizing the cells to DHODH inhibition.[2][3][4]



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Dual Inhibition of Pyrimidine Pathways

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